

# Physical and chemical properties of Alisol E 23-acetate

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## Compound of Interest

Compound Name: *Alisol E 23-acetate*

Cat. No.: *B3028073*

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## An In-depth Technical Guide to Alisol E 23-acetate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Alisol E 23-acetate** is a naturally occurring triterpenoid isolated from the tubers of *Alisma plantago-aquatica* Linn., a plant used in traditional medicine.<sup>[1][2][3][4]</sup> As a member of the Alisol family of compounds, it shares a common protostane tetracyclic skeleton, which is characteristic of many bioactive molecules derived from this plant genus.<sup>[5][6]</sup> This technical guide provides a comprehensive overview of the known physical and chemical properties of **Alisol E 23-acetate**, alongside experimental protocols and an exploration of its biological context, primarily through the lens of the closely related and more extensively studied Alisol B 23-acetate.

### Physical and Chemical Properties

**Alisol E 23-acetate** is a white powder with a molecular formula of  $C_{32}H_{52}O_6$  and a molecular weight of approximately 532.76 g/mol.<sup>[3][4]</sup> It is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.<sup>[4][7]</sup> While specific quantitative data for the melting and boiling points of **Alisol E 23-acetate**

are not readily available in the current literature, its physical state as a powder is consistent with other triterpenoids isolated from *Alisma* species.

For the purpose of quality control and identification, High-Performance Liquid Chromatography (HPLC) and <sup>13</sup>C Nuclear Magnetic Resonance (NMR) spectroscopy are utilized, with commercially available standards having a purity of ≥98%.<sup>[7]</sup> Detailed spectroscopic data, including <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are essential for unequivocal structure elucidation and characterization. Although specific spectral data for **Alisol E 23-acetate** is not publicly available, the general fragmentation patterns of Alisol triterpenoids in mass spectrometry involve characteristic losses of water (H<sub>2</sub>O) and acetic acid (HAc) from the molecular ion.<sup>[8][9]</sup>

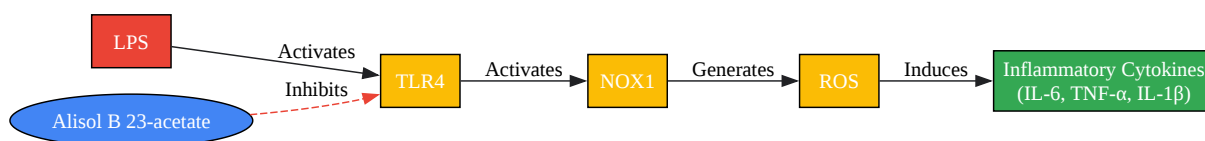
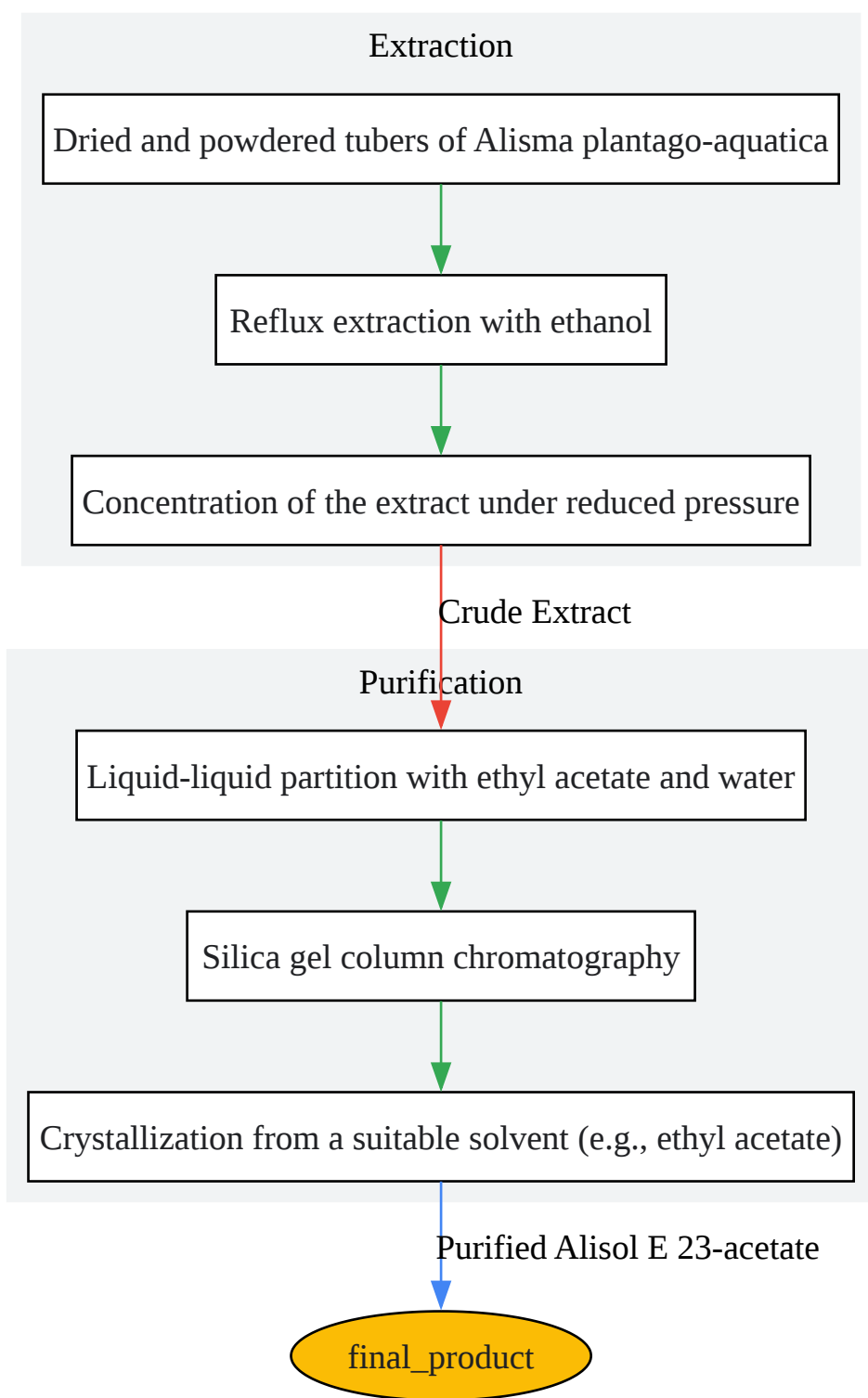
Table 1: Summary of Physical and Chemical Properties of **Alisol E 23-acetate**

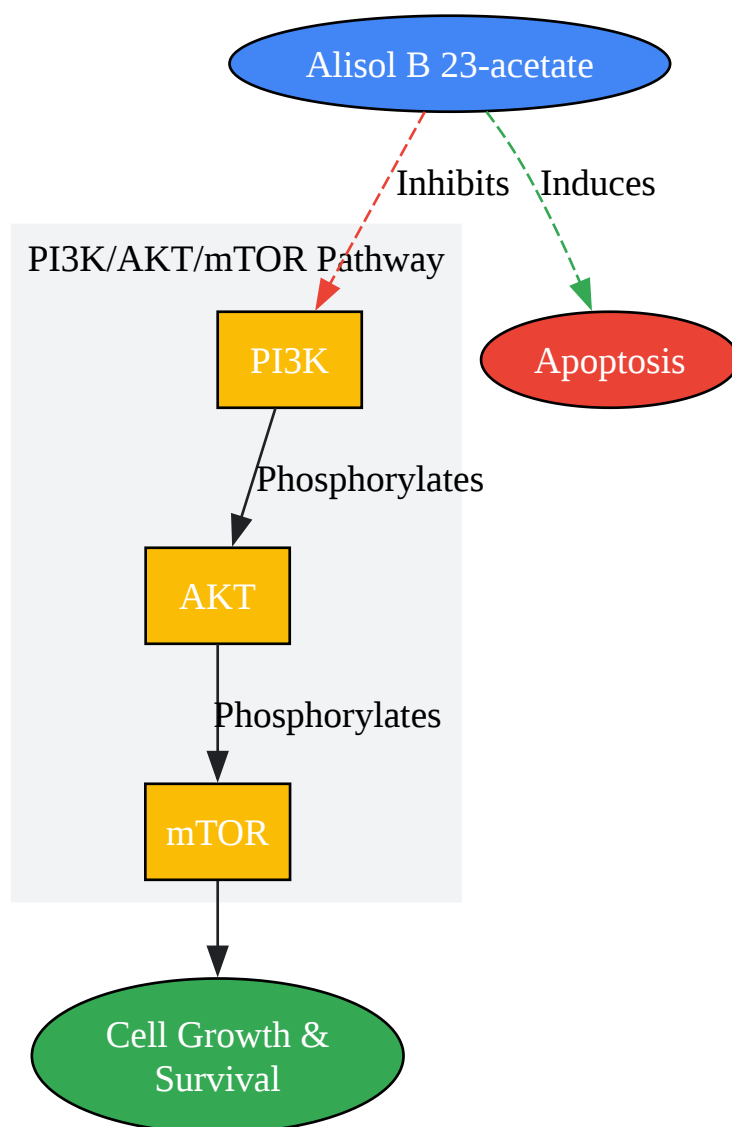
Property	Value	Reference(s)
Molecular Formula	C <sub>32</sub> H <sub>52</sub> O <sub>6</sub>	<sup>[3][4]</sup>
Molecular Weight	532.76 g/mol	<sup>[3]</sup>
Physical Description	Powder	<sup>[4][7]</sup>
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<sup>[4][7]</sup>
Purity (Commercial)	≥98%	<sup>[7]</sup>
CAS Number	155301-58-9	<sup>[3][4]</sup>

## Experimental Protocols

### Isolation and Purification

While a specific protocol for the isolation of **Alisol E 23-acetate** is not detailed in the available literature, a general methodology for the extraction and purification of triterpenoids from *Alisma* species can be adapted. The following is a representative workflow based on protocols for related compounds such as Alisol B 23-acetate.<sup>[10][11]</sup>





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